Spectroscopic data (NMR, IR) for 1,2-Bis(2-iodoethoxy)ethane

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Compound of Interest

Compound Name: *Bis(2-iodoethoxy)methane*

Cat. No.: *B8264810*

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Spectroscopic Data Guide: 1,2-Bis(2-iodoethoxy)ethane

Compound Identity & Physical Properties

Property	Data
IUPAC Name	1,2-Bis(2-iodoethoxy)ethane
Common Names	1,8-Diiodo-3,6-dioxaoctane; Triethylene glycol diiodide; PEG3-Diiodide
CAS Registry	36839-55-1
Molecular Formula	$C_6H_{12}I_2O_2$
Molecular Weight	369.97 g/mol
Appearance	Clear yellow to orange/red liquid (often stabilized with Copper)
Density	~2.03 g/mL at 25 °C
Boiling Point	100–105 °C (at 0.2 Torr)

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Nuclear Magnetic Resonance (NMR) Spectroscopy

The molecule is centrosymmetric, resulting in a simplified spectrum with only three unique proton environments and three unique carbon environments.

A. ^{1}H NMR Data ($CDCl_3$, 500 MHz)

The spectrum displays a characteristic 1:1:1 integration ratio for the three methylene sets.

Shift (δ, ppm)	Multiplicity	Integration	Coupling ( )	Assignment	Structural Context
3.77	Triplet (t)	4H	6.8 Hz		Distal ether methylene (β to Iodine)
3.67	Singlet (s)	4H	-		Central ethylene bridge
3.27	Triplet (t)	4H	6.8 Hz		Iodomethyl group (α to Iodine)

> *Analyst Note: The central ethylene bridge (3.67 ppm) often appears as a singlet due to chemical equivalence in the symmetric chain, though high-field instruments may resolve second-order effects (AA'BB'). The triplet at 3.27 ppm is diagnostic for the conversion of the precursor alcohol (*
>
> , ~3.6-3.7 ppm) or tosylate (
>
> , ~4.1 ppm) to the iodide.

B. ^{13}C NMR Data ($CDCl_3$, 100 MHz)

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Shift (δ, ppm)	Assignment	Structural Context
71.9		Ether carbon (β to Iodine)
70.2		Central ether carbons
2.7		Iodomethyl carbon (High-field shift due to Heavy Atom Effect)

> *Validation Check: The extreme upfield shift of the carbon attached to iodine (~2–3 ppm) is the definitive confirmation of successful iodination. If this peak is absent or if peaks in the 60–62 ppm range (alcohol) or 21/145 ppm (tosylate) remain, the reaction is incomplete.*

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the ether backbone and the absence of hydroxyl or carbonyl impurities.

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Assignment
2850–2950	Medium	C–H Stretch	Alkyl chain (C-H)
1100–1140	Strong	C–O–C Stretch	Ether linkages (PEG backbone)
500–600	Medium/Weak	C–I Stretch	Carbon-Iodine bond (Fingerprint region)
Absence	-	O–H Stretch	No broad band at 3300–3500 cm^{-1} (Confirms no residual diol)

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Synthesis & Experimental Protocol

While the Finkelstein reaction (chloride/tosylate + NaI) is classical, the Appel Reaction offers a direct, high-yield route from the commercially available Triethylene Glycol.

Method: Appel Reaction (I_2 / PPh_3)

Reaction Scheme: HO-(CH2)2-O-(CH2)2-O-(CH2)2-OH + 2 I2 + 2 PPh3 + Imidazole → I-(CH2)2-O-(CH2)2-O-(CH2)2-I

Step-by-Step Protocol:

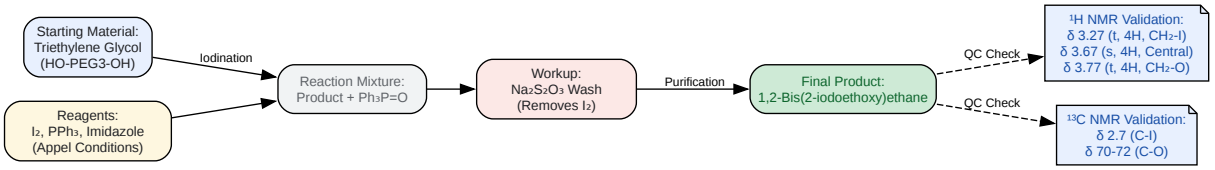
- Setup: Charge a dry round-bottom flask with Triethylene Glycol (1.0 equiv) and anhydrous Dichloromethane (DCM) or Acetonitrile.
- Reagents: Add Triphenylphosphine (PPh_3) (2.4 equiv) and Imidazole (3.0 equiv). Cool the mixture to 0 °C in an ice bath.
- Addition: Slowly add Iodine (I_2) (2.6 equiv) portion-wise to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–18 hours.
- Workup (Critical for Purity):
  - Quench with saturated aqueous Sodium Thiosulfate (

) to reduce excess iodine (color changes from dark red/brown to yellow/colorless).
  - Separate the organic layer.[1] Extract the aqueous layer with DCM.[1]
  - Wash combined organics with brine, dry over anhydrous

    , and concentrate.
- Purification: The byproduct (triphenylphosphine oxide) precipitates upon addition of cold hexanes/ether or can be removed via silica gel flash chromatography (Eluent: Hexanes/Ethyl Acetate 10:1).

Visualization of Logic & Workflow

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Figure 1: Synthesis and Validation Workflow for 1,2-Bis(2-iodoethoxy)ethane.

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